

# An In-depth Technical Guide to *tert*-Butyl 2-isopropylhydrazinecarboxylate for Researchers

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## Compound of Interest

Compound Name: *tert*-Butyl 2-isopropylhydrazinecarboxylate

Cat. No.: B177040

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This technical guide provides a comprehensive overview of ***tert*-Butyl 2-isopropylhydrazinecarboxylate** (CAS No. 16689-35-3), a key chemical intermediate for researchers, scientists, and professionals in drug development. This document outlines its chemical and physical properties, compiles data from various commercial suppliers, and presents a detailed experimental protocol for its synthesis.

## Introduction

***tert*-Butyl 2-isopropylhydrazinecarboxylate**, also known as 1-Boc-2-isopropylhydrazine, is a hydrazine derivative protected by a *tert*-butoxycarbonyl (Boc) group. This structure makes it a valuable building block in organic synthesis, particularly in the construction of more complex molecules where the controlled introduction of an isopropylhydrazine moiety is required. Its primary utility lies in its role as a precursor in multi-step synthetic pathways. While specific applications in signaling pathways or as an active pharmaceutical ingredient are not extensively documented in publicly available literature, its structural motifs are relevant in medicinal chemistry for the synthesis of potential therapeutic agents.

## Commercial Suppliers and Quantitative Data

A variety of chemical suppliers offer ***tert*-Butyl 2-isopropylhydrazinecarboxylate**, with purities and quantities suitable for research and development purposes. The following tables

summarize the available quantitative data from prominent suppliers to facilitate comparison.

Table 1: General and Chemical Properties

| Property          | Value  | Source                                  |
|-------------------|--|---|
| CAS Number        | 16689-35-3   | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Formula | C <sub>8</sub> H <sub>18</sub> N <sub>2</sub> O <sub>2</sub>     | <a href="#">[1]</a> <a href="#">[2]</a> |
| Molecular Weight  | 174.24 g/mol   | <a href="#">[2]</a>                     |
| IUPAC Name        | tert-butyl N-(propan-2-ylamino)carbamate                         | <a href="#">[3]</a>                     |
| Synonyms          | 1-Boc-2-isopropylhydrazine,<br>tert-Butyl 3-(isopropyl)carbazate | <a href="#">[2]</a>                     |
| SMILES            | <chem>CC(C)NNC(=O)OC(C)(C)C</chem>                               | <a href="#">[1]</a> <a href="#">[3]</a> |
| InChI Key         | PUAKAEDMCXRDPR-UHFFFAOYSA-N                                      |   |

Table 2: Physical and Spectroscopic Data

| Property  | Value  | Source |
|---|--|--------|
| Physical Form                                     | White to almost white crystal/powder   | [2]    |
| Melting Point                                     | 47-51 °C   | [2]    |
| Boiling Point                                     | 80 °C @ 0.6 mmHg   | [2]    |
| Density   | 0.956 g/cm <sup>3</sup>  | [2]    |
| Solubility  | Soluble in Methanol  | [2]    |
| <sup>1</sup> H NMR (300 MHz, CDCl <sub>3</sub> )  | δ 6.03 (s, 1H, NH), 3.92 (s, 1H, NH), 3.14 (m, 1H), 1.46 (s, 9H), 1.02 (d, 6H, J=6 Hz) | [2]    |
| <sup>13</sup> C NMR (300 MHz, CDCl <sub>3</sub> ) | δ 157.2, 80.8, 51.2, 28.7, 21.0  | [2]    |

Table 3: Commercial Supplier Specifications

| Supplier            | Product Number | Purity        | Available Quantities    |
|---------------------|----------------|---------------|-------------------------|
| Sigma-Aldrich       | SY3H3D677AEC   | 95%           | Inquire                 |
| TCI America         | B4375          | >98.0% (GC)   | 1g, 5g                  |
| Ark Pharm, Inc.     | AK-83246       | 95%           | 250mg, 1g, 5g, 10g, 25g |
| Biosynth Carbosynth | FB140025       | Not Specified | 1g                      |
| BLD Pharm           | BD9495         | Not Specified | Inquire                 |

## Experimental Protocols

The following is a detailed methodology for the synthesis of **tert-Butyl 2-isopropylhydrazinecarboxylate** via reductive amination of tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate.[2]

### 3.1. Materials and Equipment

- tert-Butyl 2-(propan-2-ylidene)hydrazinecarboxylate
- Tetrahydrofuran (THF)
- Sodium cyanoborohydride ( $\text{NaBH}_3\text{CN}$ )
- Bromocresol green indicator
- p-Toluenesulfonic acid
- Ethanol
- 1M Sodium hydroxide solution
- Ethyl acetate
- Saturated saline solution
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Rotary evaporator
- Magnetic stirrer and stir bar
- Standard laboratory glassware
- Column chromatography setup (Silica gel)
- Thin Layer Chromatography (TLC) plates

### 3.2. Synthesis Procedure

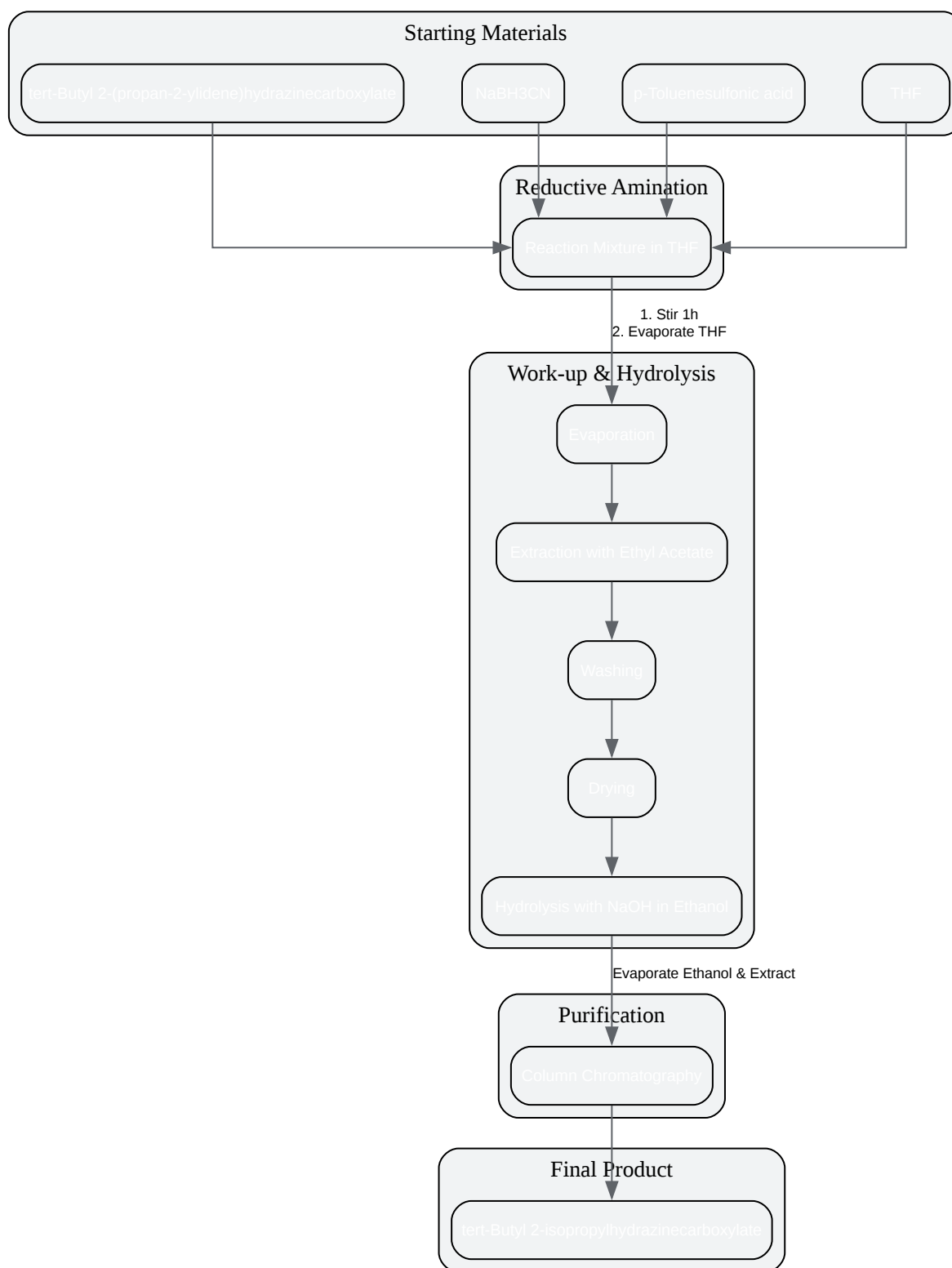
- Reaction Setup: In a round-bottom flask, dissolve tert-butyl 2-(propan-2-ylidene)hydrazinecarboxylate (0.51 g, 3.0 mmol) in 20 mL of THF.

- **Addition of Reagents:** To the solution, add sodium cyanoborohydride (0.19 g, 3.0 mmol) and a small amount of bromocresol green as a pH indicator.
- **pH Adjustment and Reaction:** Slowly add a solution of p-toluenesulfonic acid (0.57 g, 3.0 mmol) in 1.5 mL of THF dropwise over approximately 1 hour. Maintain the pH of the reaction mixture between 3.5 and 5.0, as indicated by the color of the bromocresol green.
- **Reaction Progression:** Continue to stir the reaction mixture at room temperature for 1 hour after the addition is complete.
- **Work-up:**
  - Remove the THF by rotary evaporation.
  - Partition the residue between ethyl acetate (30 mL) and saturated saline solution.
  - Wash the organic phase sequentially with saturated sodium bicarbonate solution (20 mL) and saturated saline solution.
  - Dry the organic layer over anhydrous magnesium sulfate and then evaporate to dryness.
- **Hydrolysis:**
  - Dissolve the obtained residue in 10 mL of ethanol.
  - Add 3.6 mL of 1M sodium hydroxide solution (3.6 mmol) and stir at room temperature for 30 minutes.
- **Final Extraction and Purification:**
  - Remove the ethanol by rotary evaporation.
  - Dissolve the residue in ethyl acetate and extract with water.
  - Evaporate the organic layer under reduced pressure.
  - Purify the residue by column chromatography on silica gel using a 5% methanol in dichloromethane solution as the eluent.

- Product Characterization: The final product, **tert-butyl 2-isopropylhydrazinecarboxylate**, is obtained as a white to almost white solid. The expected yield is approximately 77%. Characterization data includes a melting point of 47-49 °C and a TLC R<sub>f</sub> value of 0.44 (5% methanol in dichloromethane).<sup>[2]</sup>

## Visualized Workflow

While no specific signaling pathways involving **tert-Butyl 2-isopropylhydrazinecarboxylate** are documented, the synthetic workflow provides a logical process that can be visualized.



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Caption: Synthetic workflow for **tert-Butyl 2-isopropylhydrazinecarboxylate**.

## Safety Information

**tert-Butyl 2-isopropylhydrazinecarboxylate** is classified as harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation and may cause respiratory irritation. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. For detailed safety information, please refer to the Safety Data Sheet (SDS) provided by the supplier.<sup>[2][3]</sup>

## Conclusion

**tert-Butyl 2-isopropylhydrazinecarboxylate** serves as a readily available and versatile intermediate for organic synthesis. This guide provides essential technical information, including a compilation of supplier data and a detailed synthetic protocol, to support researchers in their procurement and application of this compound. While its direct biological applications are not yet well-defined in the literature, its utility as a synthetic building block remains significant for the development of novel chemical entities.

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## References

- 1. tert-Butyl 2-isopropylhydrazinecarboxylate | CAS 16689-35-3 | Chemical-Suppliers [chemical-suppliers.eu]
- 2. 1-Boc-2-isopropylhydrazine | 16689-35-3 [chemicalbook.com]
- 3. N'-(propan-2-yl)(tert-butoxy)carbohydrazide | C<sub>8</sub>H<sub>18</sub>N<sub>2</sub>O<sub>2</sub> | CID 11217534 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to tert-Butyl 2-isopropylhydrazinecarboxylate for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b177040#commercial-suppliers-of-tert-butyl-2-isopropylhydrazinecarboxylate>]



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